

Propionaldehyde 2,4-Dinitrophenylhydrazone: A Comprehensive Technical Guide

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Compound of Interest

Compound Name:	<i>Propionaldehyde 2,4-Dinitrophenylhydrazone</i>
CAS No.:	259824-53-8
Cat. No.:	B1147571

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An in-depth exploration of the synthesis, characterization, and applications of a key derivative for carbonyl analysis.

This guide provides an in-depth technical overview of **propionaldehyde 2,4-dinitrophenylhydrazone**, a crystalline derivative crucial for the identification and characterization of propionaldehyde. Tailored for researchers, scientists, and professionals in drug development, this document delves into the fundamental chemistry, detailed experimental protocols, and analytical significance of this compound.

Core Compound Identifiers

Identifier	Value
CAS Number	725-00-8[1][2]
IUPAC Name	2,4-dinitro-N-[(E)-propylideneamino]aniline[3]
Synonyms	Propanal, (2,4-dinitrophenyl)hydrazone; Propionaldehyde-DNPH
Molecular Formula	C ₉ H ₁₀ N ₄ O ₄ [3]
Molecular Weight	238.20 g/mol [1][3]

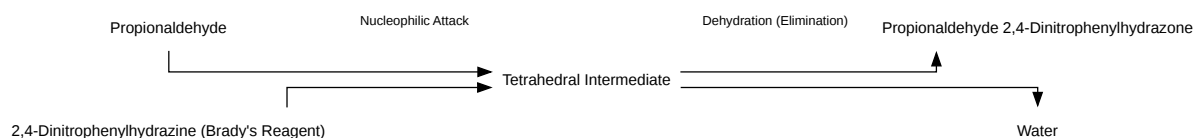
Scientific Foundation and Rationale

Propionaldehyde 2,4-dinitrophenylhydrazone is synthesized through a condensation reaction between propionaldehyde and 2,4-dinitrophenylhydrazine (DNPH), commonly known as Brady's reagent. This reaction serves as a classical qualitative test for aldehydes and ketones. The reaction is a nucleophilic addition-elimination. The lone pair of electrons on the terminal nitrogen of DNPH acts as a nucleophile, attacking the electrophilic carbonyl carbon of propionaldehyde. This is followed by the elimination of a water molecule to form a stable, brightly colored precipitate of the corresponding hydrazone.

The formation of a yellow, orange, or red precipitate upon mixing an unknown compound with Brady's reagent indicates the presence of a carbonyl group. The distinct melting point of the purified hydrazone derivative can then be used to identify the specific aldehyde or ketone. For **propionaldehyde 2,4-dinitrophenylhydrazone**, the formation of an orange solid is a positive indicator.

The Underlying Mechanism: An Addition-Elimination Pathway

The reaction proceeds via a well-established addition-elimination mechanism. The acidic conditions of Brady's reagent catalyze the reaction by protonating the carbonyl oxygen, thereby increasing the electrophilicity of the carbonyl carbon and making it more susceptible to nucleophilic attack by the 2,4-dinitrophenylhydrazine.



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Caption: Reaction mechanism for the formation of **propionaldehyde 2,4-dinitrophenylhydrazone**.

Experimental Protocols

A self-validating experimental protocol is crucial for reproducible results. The following sections provide detailed methodologies for the preparation of Brady's reagent and the subsequent synthesis and purification of **propionaldehyde 2,4-dinitrophenylhydrazone**.

Preparation of Brady's Reagent (2,4-Dinitrophenylhydrazine Solution)

Rationale: The preparation of a stable and reactive Brady's reagent is the cornerstone of this analytical test. The use of methanol as a solvent ensures the solubility of the 2,4-dinitrophenylhydrazine, while the sulfuric acid acts as a catalyst.

Materials:

- 2,4-Dinitrophenylhydrazine
- Methanol
- Concentrated Sulfuric Acid

Procedure:

- In a fume hood, dissolve 2.0 g of 2,4-dinitrophenylhydrazine in 100 mL of methanol.

- Slowly and cautiously, add 4.0 mL of concentrated sulfuric acid to the solution.
- Stir the mixture until the 2,4-dinitrophenylhydrazine is completely dissolved.
- Filter the solution if necessary to remove any undissolved particles.
- Store the reagent in a tightly sealed glass bottle, away from light.

Synthesis and Purification of Propionaldehyde 2,4-Dinitrophenylhydrazone

Rationale: This procedure details the synthesis of the hydrazone derivative. The subsequent recrystallization step is critical for obtaining a pure product with a sharp melting point, which is essential for accurate identification.

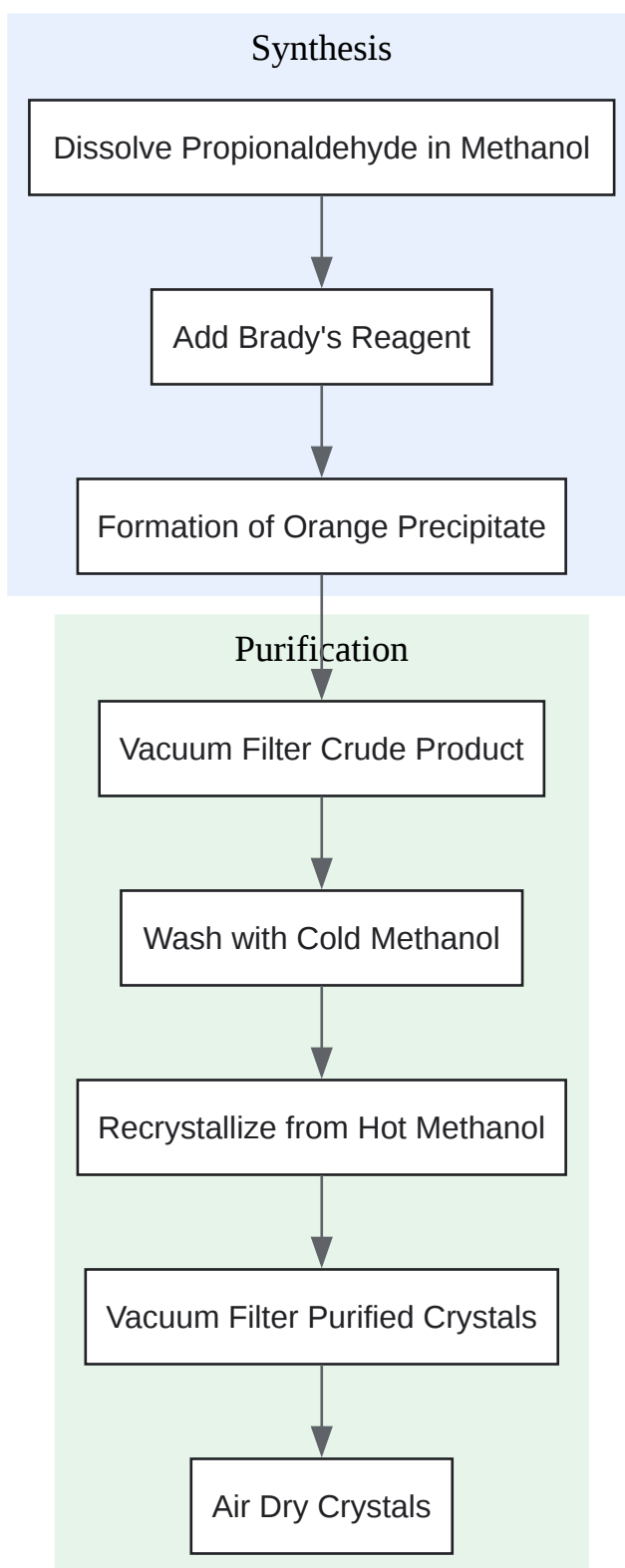
Materials:

- Propionaldehyde
- Brady's Reagent (prepared as in 2.1)
- Methanol (for recrystallization)

Procedure:

- In a small flask, dissolve 0.5 mL of propionaldehyde in 5 mL of methanol.
- Add 10 mL of Brady's reagent to the propionaldehyde solution.
- An orange precipitate of **propionaldehyde 2,4-dinitrophenylhydrazone** will form immediately.
- Allow the mixture to stand at room temperature for 15-20 minutes to ensure complete precipitation.
- Collect the precipitate by vacuum filtration using a Buchner funnel.

- Wash the crystals with two small portions of cold methanol to remove any unreacted starting materials.
- Recrystallization: Dissolve the crude product in a minimum amount of hot methanol. Allow the solution to cool slowly to room temperature, and then cool further in an ice bath to maximize crystal formation.
- Collect the purified crystals by vacuum filtration and allow them to air dry.



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Caption: Experimental workflow for the synthesis and purification of **propionaldehyde 2,4-dinitrophenylhydrazone**.

Characterization and Data

Thorough characterization of the synthesized **propionaldehyde 2,4-dinitrophenylhydrazone** is essential for confirming its identity and purity.

Physical Properties

Property	Value	Source
Appearance	Orange solid/crystals	[4]
Melting Point	152-154 °C	[4]

Spectroscopic Data

Spectroscopic analysis provides definitive structural confirmation.

^1H NMR (300 MHz, DMSO- d_6):

- δ 1.08 (t, J = 5 Hz, 3H)
- δ 2.34-2.38 (m, 2H)
- δ 7.80 (d, J = 9.6 Hz, 1H)
- δ 8.02 (t, J = 5 Hz, 1H)
- δ 8.28 (dd, J = 9.6 Hz and J = 2.5 Hz, 1H)
- δ 8.78 (d, J = 2.5 Hz, 1H)
- δ 11.29 (s, 1H, D₂O exchanged)[4]

^{13}C NMR (75 MHz, DMSO- d_6):

- δ 10.6, 26.1, 116.7, 123.4, 128.9, 130.2, 136.8, 145.2, 156.3[4]

FTIR and Mass Spectrometry: While specific, detailed spectra for **propionaldehyde 2,4-dinitrophenylhydrazone** are not readily available in the searched literature, general spectral data for this compound can be found in databases such as SpectraBase.[3] The mass spectrum would be expected to show a molecular ion peak at m/z 238.

Applications in Research and Development

The primary application of **propionaldehyde 2,4-dinitrophenylhydrazone** formation is in the qualitative and quantitative analysis of propionaldehyde.

- **Chromatography:** The hydrazone derivative is amenable to analysis by High-Performance Liquid Chromatography (HPLC), allowing for the separation and quantification of propionaldehyde in complex mixtures. It's important to note that aldehyde-2,4-dinitrophenylhydrazones can exist as E- and Z-stereoisomers, which may affect chromatographic analysis.[5] The addition of phosphoric acid to both sample and standard solutions can help to establish a consistent isomer ratio for accurate quantification.[5]
- **Environmental and Food Science:** This derivatization technique is employed to detect and quantify volatile aldehydes, such as propionaldehyde, in air, water, and food samples.

Safety and Handling

2,4-Dinitrophenylhydrazine (Brady's Reagent):

- **Hazard:** Dry 2,4-dinitrophenylhydrazine is a flammable solid and can be explosive if subjected to shock or friction. It is typically stored wet with water (at least 30%) to mitigate this risk.[6][7]
- **Handling:** Always handle in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.[6] Avoid creating dust.
- **Storage:** Store in a cool, dry, well-ventilated area away from heat and sources of ignition.[7] [8] Ensure the material remains moist.

Propionaldehyde:

- Hazard: Propionaldehyde is a flammable liquid and vapor. It can cause skin and eye irritation.
- Handling: Use in a fume hood and take precautions against static discharge.

Propionaldehyde 2,4-Dinitrophenylhydrazone:

- Hazard: May cause skin, eye, and respiratory irritation.[1]
- Handling: Standard laboratory safety precautions should be observed.

Waste Disposal:

- All waste containing 2,4-dinitrophenylhydrazine and its derivatives should be treated as hazardous waste and disposed of in accordance with local, state, and federal regulations.[6]

Conclusion

Propionaldehyde 2,4-dinitrophenylhydrazone is a vital derivative in the analytical chemist's toolkit for the identification and quantification of propionaldehyde. Its straightforward synthesis, distinct physical properties, and amenability to modern analytical techniques underscore its continued relevance in various scientific disciplines. A thorough understanding of the underlying reaction mechanism, adherence to validated experimental protocols, and a commitment to safe handling practices are paramount for its successful application in research and development.

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Sources

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